

Essential Safety and Operational Guidance for Handling Methyl 11-methyldodecanoate

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Compound of Interest

Compound Name: Methyl 11-methyldodecanoate

Cat. No.: B164418

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Methyl 11-methyldodecanoate**. The following procedural guidance outlines operational and disposal plans to ensure safe laboratory practices.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **Methyl 11-methyldodecanoate**.

Property	Value	Reference
Molecular Formula	C14H28O2	[1]
Molecular Weight	228.37 g/mol	[1][2]
CAS Number	5129-57-7	[3]
Appearance	Light yellow liquid	[4]
Boiling Point	265.4°C at 760 mmHg	[5]
Flash Point	115°C	[5]
Density	0.866 g/cm ³	[5]
Storage Temperature	2 - 8 °C	[5][6]

Hazard Assessment and Personal Protective Equipment (PPE)

While **Methyl 11-methyldodecanoate** is not classified as a hazardous substance under normal conditions, adherence to standard laboratory safety protocols is crucial.^[3]^[7] The primary risks are associated with inhalation of aerosols, and skin or eye contact.

2.1. Standard Handling

For routine procedures such as weighing, transferring, and mixing at room temperature, the following PPE is required:

- Hand Protection: Nitrile rubber gloves.
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[4]
- Skin and Body Protection: A standard laboratory coat is sufficient. Wear appropriate protective clothing to prevent skin exposure.^[4]

2.2. Operations with Aerosol Generation

For procedures that may generate aerosols or mists, such as heating, sonicating, or vortexing, enhanced respiratory protection is necessary.^[8]^[9]

- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood.^[10] If significant aerosolization is anticipated, a NIOSH-approved respirator for organic vapors may be required.^[9]

Detailed Operational Protocols

3.1. Safe Handling and Storage

- Handling: Avoid contact with skin and eyes.^[3] Ensure adequate ventilation at all times.^[3] After handling, wash hands thoroughly.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[10] The recommended storage temperature is between 2-8°C.[6]

3.2. Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the immediate area.[3]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so.[3] Use an inert absorbent material, such as sand or vermiculite, to contain the spill.
- Collect: Carefully sweep or scoop up the absorbed material into a suitable, closed container for disposal.[3][4]
- Clean: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

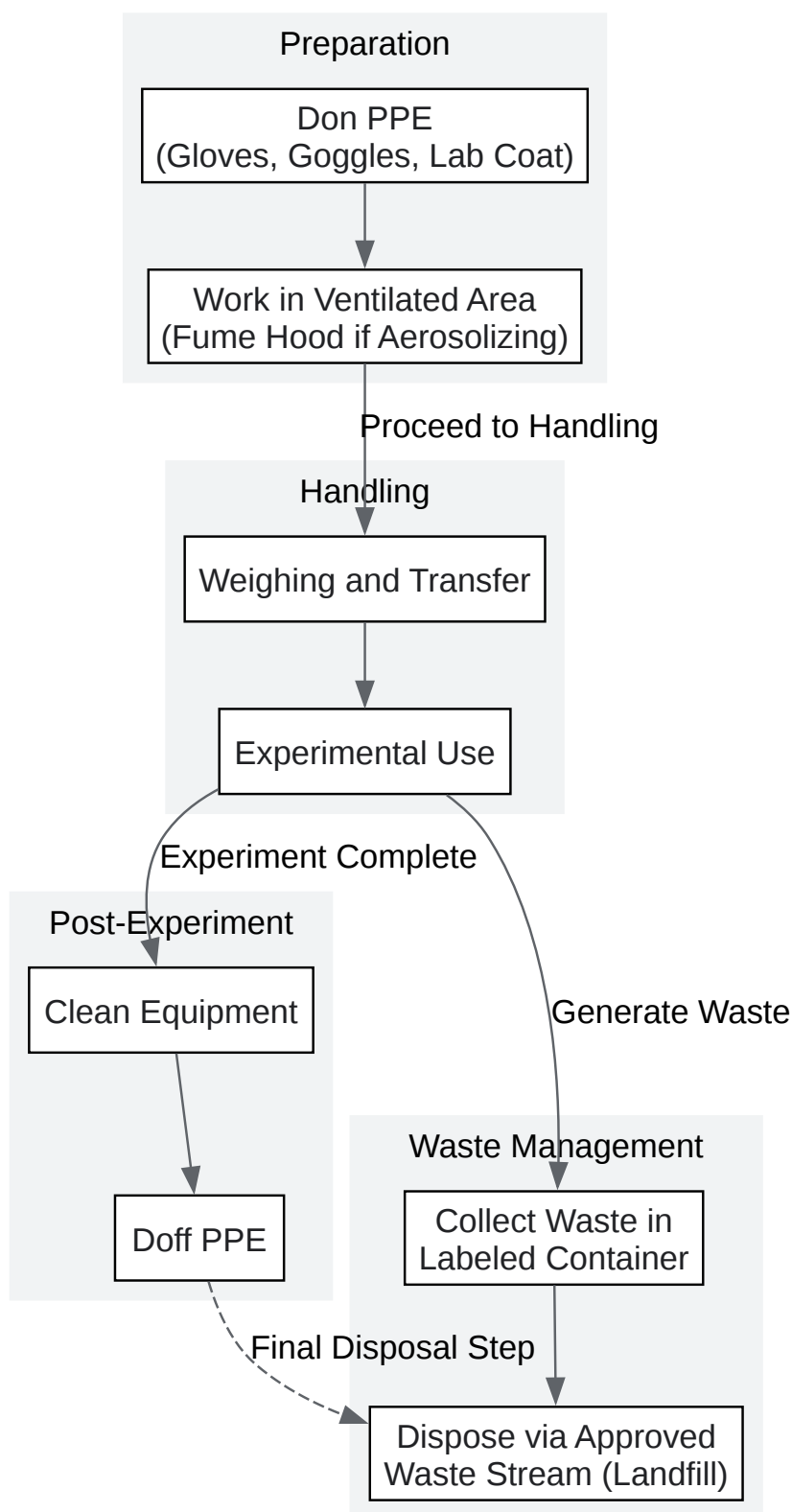
Disposal Plan

Methyl 11-methyldodecanoate is not classified as hazardous waste.[7] However, it is imperative to adhere to local regulations for chemical waste disposal.

- Waste Collection: Collect waste material, including empty containers and contaminated absorbents, in a designated, labeled, and sealed container.
- Disposal Route: The recommended method of disposal is landfill.[7] Do not discharge into sewers or drains.[7][11] Contact your institution's environmental health and safety office for specific guidance on chemical waste disposal procedures.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Methyl 11-methyldodecanoate**, from preparation to disposal.



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